

Technical Guide: (2-Formyl-pyridin-3-yl)-carbamic acid tert-butyl ester

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Compound of Interest

Compound Name: (2-Formyl-pyridin-3-yl)-carbamic
acid tert-butyl ester

Cat. No.: B054321

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CAS Number: 116026-99-4

This technical guide provides comprehensive information on **(2-Formyl-pyridin-3-yl)-carbamic acid tert-butyl ester**, a key building block in medicinal chemistry. It is intended for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

(2-Formyl-pyridin-3-yl)-carbamic acid tert-butyl ester, also known as tert-butyl (2-formylpyridin-3-yl)carbamate, is a solid organic compound.^[1] Its properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	116026-99-4	[1]
Molecular Formula	C ₁₁ H ₁₄ N ₂ O ₃	[1]
Molecular Weight	222.24 g/mol	[1]
Melting Point	79.4-79.6 °C	Matrix Scientific
Boiling Point	295.0±25.0 °C (Predicted)	ChemicalBook
Appearance	Solid	[1]
Solubility	Chloroform (Slightly), DMSO (Slightly), Methanol (Slightly)	ChemicalBook

Synthesis

A common synthetic route to prepare **(2-Formyl-pyridin-3-yl)-carbamic acid tert-butyl ester** is outlined below. This protocol is based on a procedure described for a similar transformation.

Experimental Protocol: Synthesis of tert-Butyl (2-formylpyridin-3-yl)carbamate

Materials:

- tert-Butyl (2-bromopyridin-3-yl)carbamate
- Anhydrous Tetrahydrofuran (THF)
- n-Butyllithium (n-BuLi) (2.5 M solution)
- N-Formylpiperidine
- 1.5 M HCl solution
- Solid Sodium Carbonate (Na₂CO₃)
- Ethyl Acetate (EA)

- Anhydrous Sodium Sulfate (Na_2SO_4)
- Silica Gel for column chromatography
- Petroleum Ether (PE)

Procedure:

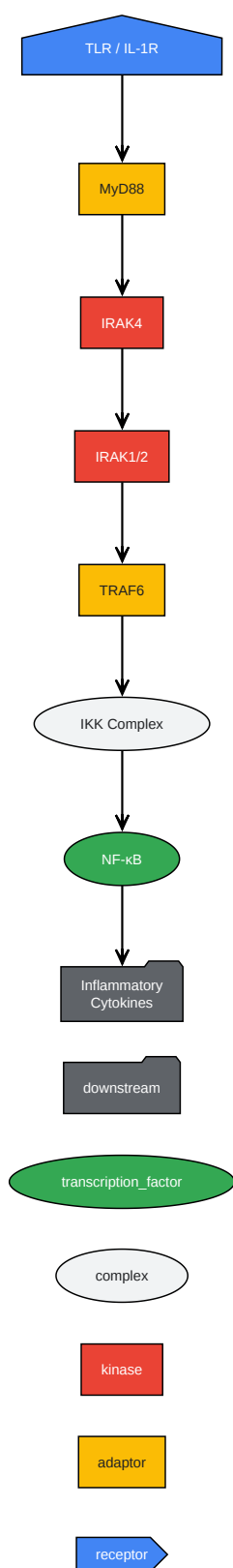
- To a solution of tert-butyl (2-bromopyridin-3-yl)carbamate (10.7 mmol) in anhydrous THF (30 mL) at -78°C under a nitrogen atmosphere, add n-BuLi (2.5 M, 8.5 mL, 21.4 mmol).
- Stir the resulting mixture at -78°C for 1 hour.
- Add N-Formylpiperidine (1.3 mL, 11.8 mmol) with rapid stirring.
- Allow the mixture to stir at 0°C for 1 hour.
- Partition the reaction mixture with a 1.5 M HCl solution.
- Adjust the pH of the aqueous layer to 7 by the addition of solid Na_2CO_3 .
- Extract the aqueous layer twice with ethyl acetate.
- Combine the organic layers, dry over anhydrous Na_2SO_4 , and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography using a mixture of petroleum ether and ethyl acetate (3:1) as the eluent to yield the desired product as a white solid (65% yield).

Applications in Drug Discovery

(2-Formyl-pyridin-3-yl)-carbamic acid tert-butyl ester is a valuable intermediate in the synthesis of kinase inhibitors, particularly for Interleukin-1 Receptor-Associated Kinase 4 (IRAK4) and Bruton's Tyrosine Kinase (BTK). These kinases are crucial components of inflammatory and B-cell signaling pathways, respectively.

IRAK4 Signaling Pathway

IRAK4 is a key protein kinase in the Toll-like receptor (TLR) and Interleukin-1 receptor (IL-1R) signaling pathways, which are central to the innate immune response.[2][3][4] Dysregulation of this pathway is implicated in various inflammatory and autoimmune diseases.[2][3] IRAK4 inhibitors are being investigated as potential therapeutics for conditions like rheumatoid arthritis and certain types of lymphoma.[3]

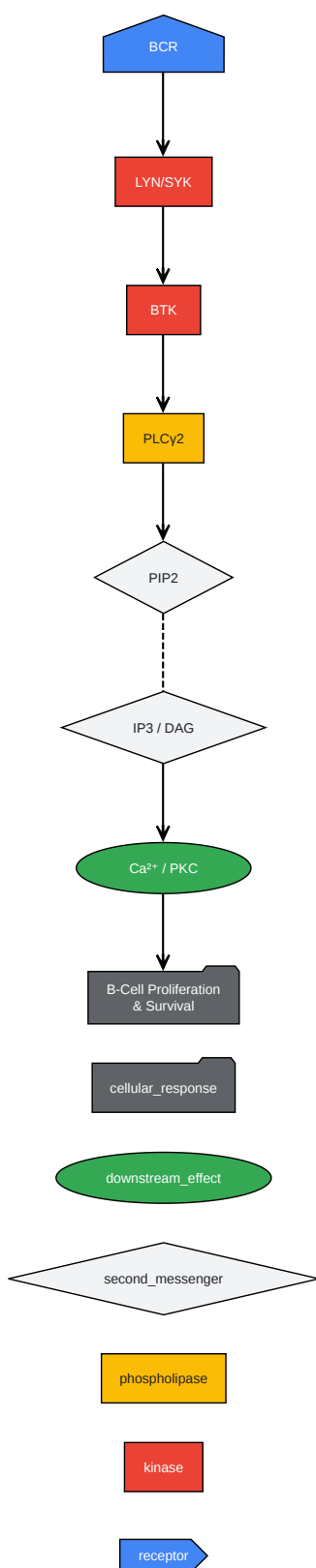


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Caption: Simplified IRAK4 Signaling Pathway.

BTK Signaling Pathway

Bruton's Tyrosine Kinase (BTK) is a non-receptor tyrosine kinase essential for B-cell receptor (BCR) signaling.^[5] This pathway is critical for B-cell development, differentiation, and survival.^[5] Inhibitors of BTK are effective in treating B-cell malignancies like chronic lymphocytic leukemia and mantle cell lymphoma.^[5]



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Caption: Simplified BTK Signaling Pathway.

Safety Information

(2-Formyl-pyridin-3-yl)-carbamic acid tert-butyl ester should be handled with care in a laboratory setting. Appropriate personal protective equipment, including gloves, lab coat, and safety glasses, should be worn. For detailed safety information, refer to the material safety data sheet (MSDS) provided by the supplier.

Conclusion

(2-Formyl-pyridin-3-yl)-carbamic acid tert-butyl ester is a versatile and valuable building block for the synthesis of pharmacologically active compounds, particularly kinase inhibitors targeting the IRAK4 and BTK signaling pathways. Its utility in constructing complex heterocyclic scaffolds makes it a compound of significant interest to the drug discovery and development community.

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